

# A Comprehensive Technical Guide to the Safe Handling of H-Chpro-OH.HCl

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *H-Chpro-OH.HCl*

Cat. No.: *B193167*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety data and handling procedures for cis-4-Hydroxy-L-proline hydrochloride (**H-Chpro-OH.HCl**). The information is compiled from various safety data sheets (SDS) to ensure a comprehensive understanding for professionals working with this compound.

## Section 1: Chemical and Physical Properties

**H-Chpro-OH.HCl**, also known as (2S,4S)-(-)-4-Hydroxy-2-pyrrolinecarboxylic acid hydrochloride, is a derivative of the amino acid proline.<sup>[1]</sup> Understanding its physical and chemical properties is fundamental to its safe handling.

Property	Data	Reference(s)
Molecular Formula	C <sub>5</sub> H <sub>10</sub> ClNO <sub>3</sub>	[1][2]
Molecular Weight	167.59 g/mol	[2]
Appearance	Beige Powder Solid	[1]
Melting Point	257 °C / 494.6 °F	[1]
Solubility	No information available	[1]
pH	No information available	[1]
Decomposition Temperature	No information available	[1]

## Section 2: Hazard Identification and Toxicological Information

**H-Chpro-OH.HCl** is not considered a hazardous substance according to OSHA 29 CFR 1910.1200.[3] However, due to its hydrochloride component, it is prudent to handle it with care, as with any laboratory chemical. The primary hazards are associated with the hydrochloric acid component, which is corrosive and can cause severe skin burns and eye damage.[4][5][6]

Toxicological Data Summary:

Hazard Route	Description	Reference(s)
Inhalation	May cause respiratory irritation. If inhaled, move the person to fresh air.[7] If irritation or discomfort persists, seek medical attention.[3] Inhalation of hydrochloric acid can cause severe irritation, coughing, and choking.[8]	[3][7][8]
Skin Contact	May cause skin irritation. In case of contact, wash off with soap and plenty of water.[7] Hydrochloric acid is corrosive and can cause severe burns.[4][8]	[4][7][8]
Eye Contact	May cause eye irritation. Rinse eyes with water as a precaution.[7] Hydrochloric acid can cause serious eye damage, including burns and potential blindness.[4][8]	[4][7][8]
Ingestion	Harmful if swallowed.[8] Do NOT induce vomiting.[9] Rinse mouth with water and seek medical attention.[7] Ingestion of hydrochloric acid can cause immediate burns to the mouth, esophagus, and stomach.[8]	[7][8][9]

Hazardous Decomposition Products: Under fire conditions, it may decompose to produce nitrogen oxides (NO<sub>x</sub>), carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), and hydrogen chloride gas.[1][9]

## Section 3: Safe Handling and Storage Protocols

Proper handling and storage are crucial to minimize the risks associated with **H-Chpro-OH.HCl**.

Personal Protective Equipment (PPE):

PPE Type	Specification	Reference(s)
Eye/Face	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. <a href="#">[1]</a> <a href="#">[9]</a>	<a href="#">[1]</a> <a href="#">[9]</a>
Skin	Wear appropriate protective gloves and clothing to prevent skin exposure. <a href="#">[1]</a> <a href="#">[9]</a> Handle with gloves and wash hands after use. <a href="#">[7]</a>	<a href="#">[1]</a> <a href="#">[7]</a> <a href="#">[9]</a>
Respiratory	No protective equipment is needed under normal use conditions with adequate ventilation. <a href="#">[1]</a> If dust is generated, a respirator may be required. <a href="#">[10]</a> For hydrochloric acid, respirators with acid gas cartridges should be used if exposure limits are exceeded. <a href="#">[11]</a>	<a href="#">[1]</a> <a href="#">[10]</a> <a href="#">[11]</a>

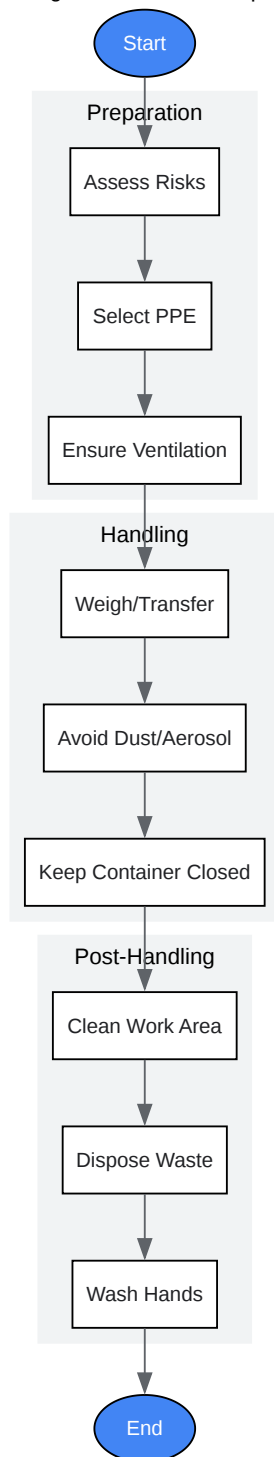
Storage Recommendations:

- Keep container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[11\]](#)
- Store away from incompatible materials such as strong oxidizing agents, bases, amines, and metals.[\[1\]](#)[\[9\]](#)[\[11\]](#)

- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[\[11\]](#)
- It is recommended to store hydrochloric acid in a secondary container.[\[11\]](#)

The following workflow outlines the key steps for the safe handling of **H-Chpro-OH.HCl** in a laboratory setting.

## Safe Handling Workflow for H-Chpro-OH.HCl

[Click to download full resolution via product page](#)

## Safe Handling Workflow

## Section 4: Accidental Release and First Aid Measures

In the event of an accidental release or exposure, prompt and appropriate action is critical.

Spill Response:

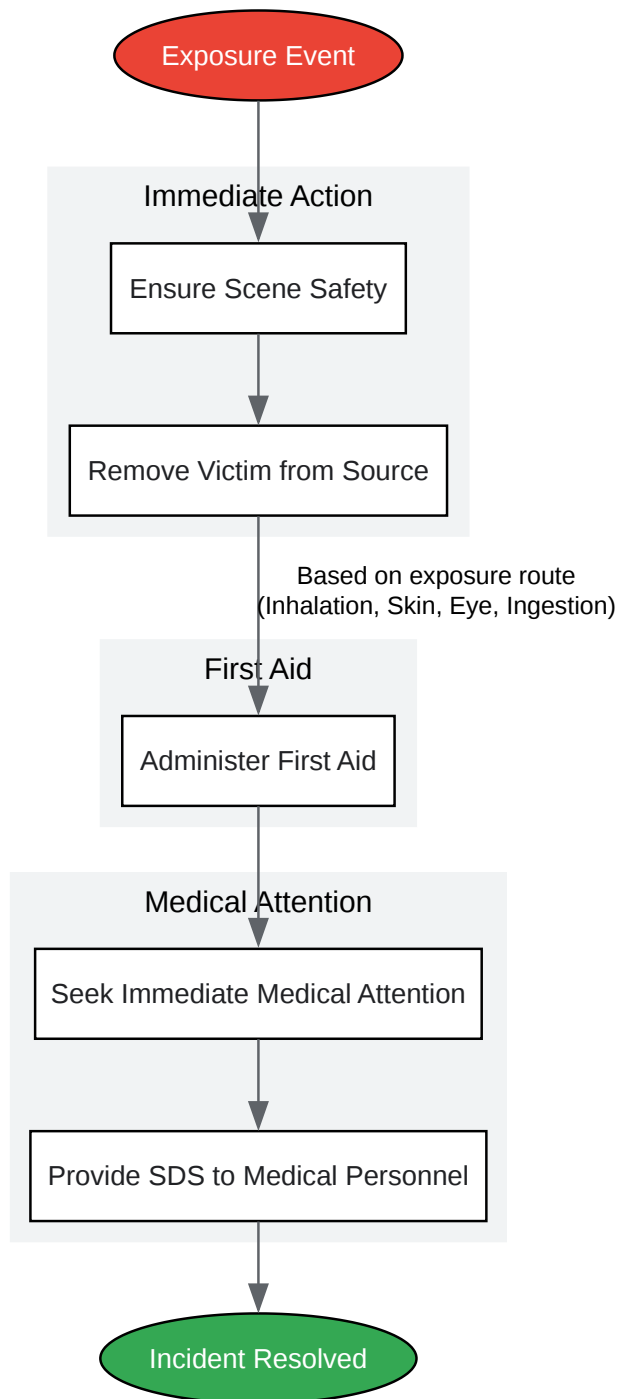
- Minor Spills: For small spills, wear appropriate PPE, avoid generating dust, and sweep or shovel the material into a suitable container for disposal.[\[1\]](#)
- Major Spills: For larger spills, evacuate the area, ensure adequate ventilation, and prevent the substance from entering drains.[\[3\]](#)[\[10\]](#) It may be necessary to alert emergency responders.[\[3\]](#)

First Aid Procedures:

Exposure	First Aid Measures	Reference(s)
Inhalation	Move the exposed person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist. [3][9]	[3][9]
Skin Contact	Remove contaminated clothing and rinse the affected area with plenty of water for at least 15 minutes. Seek medical attention.[9][11]	[9][11]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [9][11]	[9][11]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [7][9]	[7][9]

The following diagram illustrates the general emergency response protocol for an accidental exposure to **H-Chpro-OH.HCl**.

## Emergency Response for Accidental Exposure

[Click to download full resolution via product page](#)

## Emergency Response Workflow

## Section 5: Fire-Fighting Measures

While **H-Chpro-OH.HCl** is not flammable, appropriate measures should be taken in the event of a fire in the vicinity.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[7]
- Special Hazards: Thermal decomposition can lead to the release of irritating and toxic gases and vapors, including nitrogen oxides, carbon monoxide, carbon dioxide, and hydrogen chloride.[1][9]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[7][9]

## Section 6: Disposal Considerations

Dispose of **H-Chpro-OH.HCl** and its containers in accordance with local, state, and federal regulations. Do not allow the product to enter drains.[7] Contaminated packaging should be treated as the product itself.

This technical guide is intended to provide comprehensive safety and handling information for **H-Chpro-OH.HCl** for use by trained professionals. It is essential to always consult the specific Safety Data Sheet provided by the supplier before use and to be familiar with your institution's safety protocols.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. fishersci.com [fishersci.com]
- 2. chemscene.com [chemscene.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]

- 4. sds.chemtel.net [sds.chemtel.net]
- 5. chemtradeasia.com [chemtradeasia.com]
- 6. carlroth.com [carlroth.com]
- 7. cdhfinechemical.com [cdhfinechemical.com]
- 8. engropolymer.com [engropolymer.com]
- 9. fishersci.com [fishersci.com]
- 10. sigmaaldrich.com [sigmaaldrich.com]
- 11. chemistry.ucmerced.edu [chemistry.ucmerced.edu]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Safe Handling of H-Chpro-OH.HCl]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b193167#h-chpro-oh-hcl-safety-data-sheet-and-handling]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)